

# **Application Notes and Protocols: Developmental Coordination Disorder Questionnaire (DCDQ'07)**

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Compound of Interest		
Compound Name:	DCDQ	
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These notes provide researchers, scientists, and drug development professionals with a detailed guide to the administration, scoring, and interpretation of the Developmental Coordination Disorder Questionnaire (**DCDQ**'07). The **DCDQ**'07 is a parent-completed screening tool designed to identify motor coordination difficulties in children aged 5 to 15 years. [1]

## Experimental Protocols Administration Protocol

The **DCDQ**'07 is designed to be completed by a parent or caregiver who has sufficient knowledge of the child's motor skills compared to their peers.[2] While it is developed for parent reporting, it is recommended that parents and teachers complete the questionnaire together if a teacher's perspective is sought.[3]

#### Procedure:

- Provide the Questionnaire: Furnish the parent/caregiver with the 15-item "Coordination Questionnaire" (the parent-facing title for the DCDQ'07).[3]
- Explain the Rating System: Instruct the parent to compare their child's motor performance to that of their peers using the 5-point Likert scale for each of the 15 items.[2]
- Ensure Completion: Verify that all 15 items have been answered.



 Collect Demographic Information: Record the child's name, date of birth, and the date of questionnaire completion to accurately calculate the chronological age.[2][4]

## **Scoring Protocol**

Scoring the **DCDQ**'07 involves calculating a total score and comparing it to age-specific cut-off values to determine if there is an indication of or suspicion for DCD.

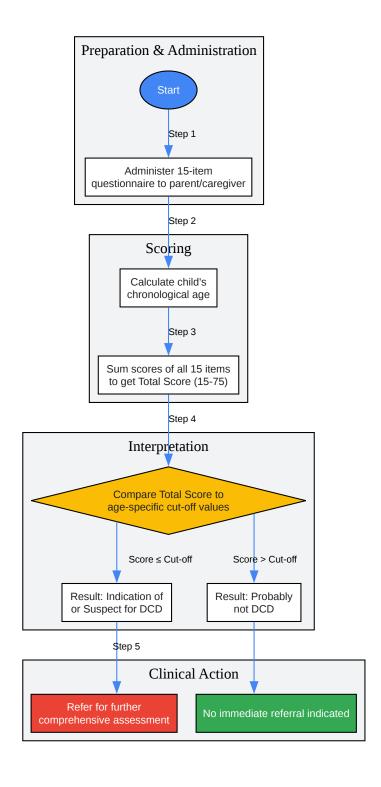
#### Procedure:

- Calculate Chronological Age: Determine the child's age in years and months at the time the questionnaire was completed.[5]
- Sum Item Scores: Add the scores (from 1 to 5) for all 15 items to generate a total score. The total score will range from 15 to 75.[5]
- Factor Score Calculation (Optional): For more detailed analysis, scores can be grouped into three factors: "Control during Movement," "Fine Motor/Handwriting," and "General Coordination."[2][4] However, only the total score is used for screening interpretation.[2]
- Interpret Total Score: Compare the child's total score to the appropriate age-group cut-off score to determine the result: "Indication of or Suspect for DCD" or "Probably not DCD".[2]

## **Interpretation Workflow**

The following diagram illustrates the logical workflow from questionnaire administration to the final interpretation of the results.





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### References

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- To cite this document: BenchChem. [Application Notes and Protocols: Developmental Coordination Disorder Questionnaire (DCDQ'07)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120542#dcdq-07-administration-and-scoring-manual]

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